

Safe Disposal of YK11: A Procedural Guide for Laboratory Professionals

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Compound of Interest

Compound Name: YK11

Cat. No.: B15541510

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The proper disposal of investigational compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe handling and disposal of **YK11**, a synthetic, steroidal selective androgen receptor modulator (SARM) used in research settings.^[1] As an experimental compound not approved for human use, **YK11** should be handled with caution, and its disposal must adhere to rigorous safety protocols.^{[1][2]}

YK11 Chemical and Physical Properties

A summary of **YK11**'s key properties is presented below to inform safe handling and disposal decisions.

Property	Data
CAS Number	1370003-76-1[1][2][3]
Molecular Formula	C25H34O6[1][2][3]
Molecular Weight	430.54 g/mol [1][4]
Appearance	White to pale yellow crystalline solid or powder[2][3]
Solubility	Water: Very slightly soluble (0.13 g/L at 25°C)[3] Organic Solvents: Soluble in ethanol, methanol, acetonitrile, and DMSO[2][3]
Storage	Store at -20°C for long-term stability (≥4 years) [2][4]

Core Principles of YK11 Waste Management

While one Safety Data Sheet (SDS) for **YK11** does not classify the substance as hazardous under the Globally Harmonized System (GHS), other sources recommend it be considered hazardous until more information is available.[2] Given its potent biological activity as a SARM, a cautious approach is paramount.[5] The overriding principle for managing laboratory waste is that a comprehensive disposal plan must be formulated before any research activity begins.[6]

The recommended strategy for **YK11** waste is to treat it as hazardous chemical waste. This involves segregation at the point of generation and disposal via your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor.[6][7][8]

Under no circumstances should **YK11** waste be disposed of down the sanitary sewer or in regular trash without explicit approval from institutional EHS personnel. The compound's very low water solubility and biological potency make it unsuitable for sewer disposal.[3][7][9]

Step-by-Step Disposal Protocol

This protocol outlines the standard operating procedure for the safe disposal of **YK11** from a laboratory setting.

Step 1: Utilize Appropriate Personal Protective Equipment (PPE)

Before handling **YK11** in pure form or as waste, ensure you are wearing appropriate PPE, including:

- Standard laboratory coat
- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)

Step 2: Segregate YK11 Waste Streams

Proper segregation prevents accidental reactions and ensures compliant disposal. Use dedicated, clearly marked containers for each waste stream.

- Solid Waste:
 - Items: Contaminated PPE (gloves, disposable lab coats), weigh boats, paper towels, and vials containing residual powder.
 - Procedure: Collect all solid waste in a designated, sealable container or a heavy-duty plastic bag clearly labeled for **YK11** solid waste.
- Liquid Waste:
 - Items: Solutions containing **YK11** dissolved in organic solvents (e.g., DMSO, ethanol).
 - Procedure: Collect all liquid waste in a dedicated, leak-proof, and chemically compatible container (e.g., a glass or polyethylene bottle). Do not mix incompatible waste streams.
- Sharps Waste:
 - Items: Needles, syringes, or glass Pasteur pipettes used to handle **YK11** solutions.
 - Procedure: Dispose of all contaminated sharps immediately into a designated, puncture-proof sharps container.

Step 3: Label Waste Containers Correctly

Proper labeling is a critical safety and regulatory requirement.

- Procedure:
 - Affix a "Hazardous Waste" label to each waste container.
 - Clearly write "**YK11** Waste" on the label.
 - List all chemical constituents, including solvents, and their approximate concentrations.
For example: "**YK11** in DMSO (~1 mg/mL)."
 - Indicate the date when waste was first added to the container.

Step 4: Store Waste Securely

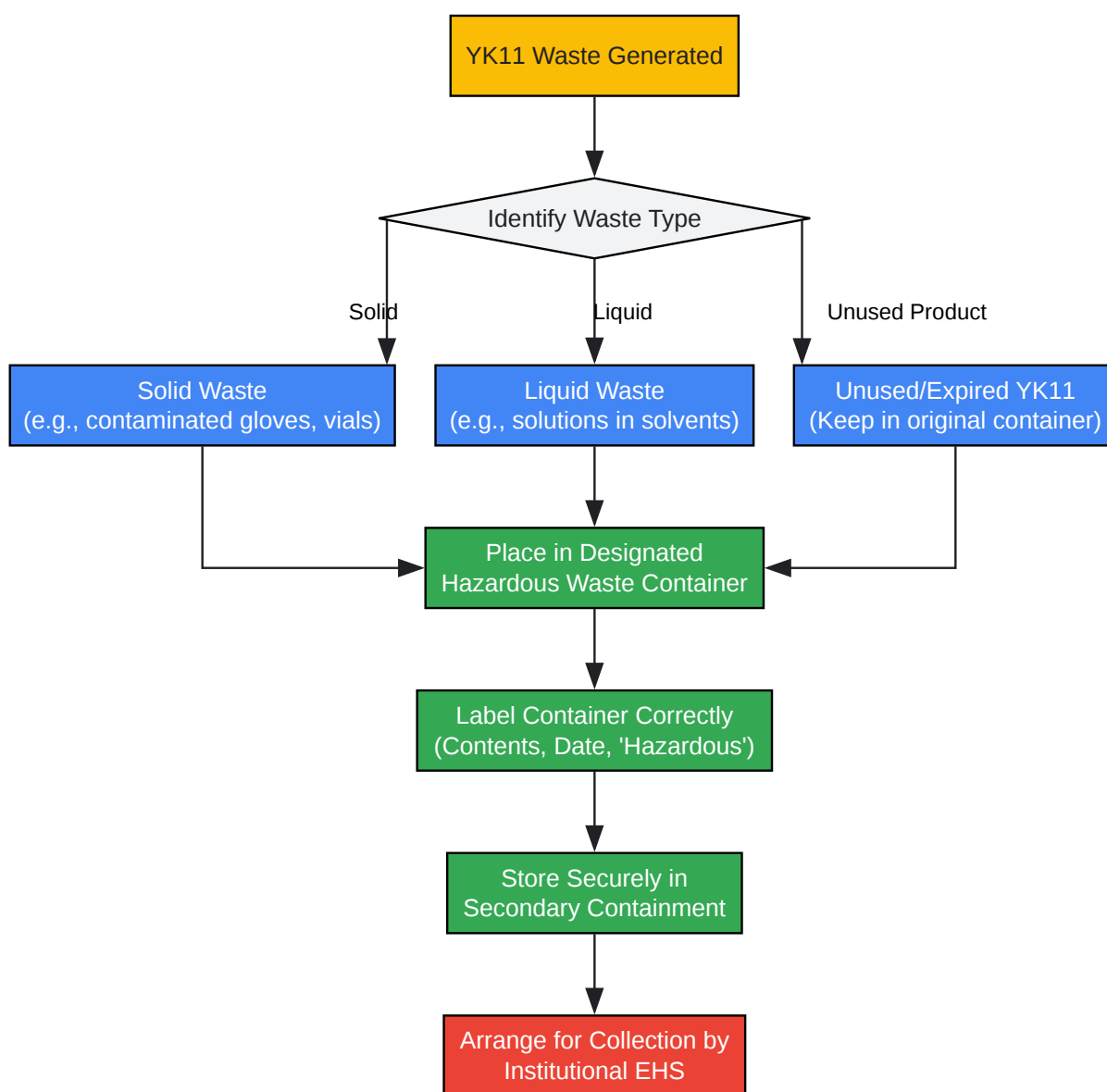
- Procedure:
 - Store sealed waste containers in a designated, secure secondary containment unit (e.g., a chemical-resistant tray or bin).
 - Keep the waste storage area near the point of generation and under the control of laboratory personnel.[\[6\]](#)
 - Ensure the storage location is away from drains, heat sources, and incompatible chemicals.

Step 5: Arrange for Final Disposal

- Procedure:
 - Once a waste container is full or is no longer needed, arrange for its collection.
 - Contact your institution's EHS department or follow its established procedures to submit a request for chemical waste pickup.[\[8\]](#)
 - Do not allow waste to accumulate for extended periods.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **YK11** waste in a laboratory environment.



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Caption: Workflow for the safe segregation and disposal of **YK11** waste.

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